

Physicochemical Properties of Nandrolone Nonanoate: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nandrolone nonanoate

Cat. No.: B15187656

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Nandrolone nonanoate, also known as nandrolone pelargonate, is an anabolic-androgenic steroid (AAS) that is an ester of the anabolic steroid nandrolone. Though studied, it was never commercially marketed. As a derivative of nandrolone, it was designed to provide a sustained release of the active hormone from the site of injection, thereby offering a prolonged therapeutic window. This technical guide provides a comprehensive overview of the known physicochemical properties of **nandrolone nonanoate** and its closely related analogue, nandrolone decanoate, offering valuable data for researchers and professionals in drug development.

Physicochemical Data

The following table summarizes the key physicochemical properties of **Nandrolone Nonanoate**. Due to the limited availability of specific experimental data for **nandrolone nonanoate**, values for the closely related and well-documented nandrolone decanoate are provided as a reasonable approximation where necessary and are duly noted.

Property	Value	Reference
Chemical Name	[(8R,9S,10R,13S,14S,17S)-13-methyl-3-oxo-2,6,7,8,9,10,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-17-yl] nonanoate	
Molecular Formula	C ₂₇ H ₄₂ O ₃	
Molecular Weight	414.63 g/mol	
Melting Point	33-37 °C (for Nandrolone Decanoate)	[1][2]
Boiling Point	~483.46 °C (rough estimate for Nandrolone Decanoate)	[3]
Water Solubility	Practically insoluble	[1]
Solubility in Organic Solvents	Soluble in alcohol and acetone	[1]
Calculated LogP	7.3 (for Nandrolone Decanoate)	[2]

Experimental Protocols

Detailed experimental protocols are crucial for the accurate determination of physicochemical properties. Below are methodologies for key experiments relevant to the characterization of **nandrolone nonanoate**.

Determination of Melting Point (Capillary Method)

Objective: To determine the temperature at which **nandrolone nonanoate** transitions from a solid to a liquid state.

Methodology:

- A small, finely powdered sample of **nandrolone nonanoate** is packed into a capillary tube to a height of 2-3 mm.

- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range.[4][5]

Solubility Determination (Shake-Flask Method)

Objective: To determine the saturation solubility of **nandrolone nonanoate** in various solvents.

Methodology:

- An excess amount of **nandrolone nonanoate** is added to a known volume of the solvent (e.g., water, ethanol, acetone) in a sealed flask.
- The flask is agitated (e.g., using a shaker bath) at a constant temperature until equilibrium is reached (typically 24-48 hours).
- The suspension is filtered to remove undissolved solid.
- The concentration of **nandrolone nonanoate** in the filtrate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.[6]

High-Performance Liquid Chromatography (HPLC) for Purity and Quantification

Objective: To assess the purity of a **nandrolone nonanoate** sample and to quantify its concentration in solutions.

Methodology (based on a method for a similar compound):

- Chromatographic System: A reverse-phase HPLC system equipped with a C18 column.
- Mobile Phase: A suitable mixture of organic solvent (e.g., acetonitrile) and water, often with a buffer. The composition can be isocratic or a gradient.

- Detection: UV detection at a wavelength where **nandrolone nonanoate** exhibits strong absorbance.
- Sample Preparation: A known weight of the **nandrolone nonanoate** sample is dissolved in a suitable solvent and diluted to a known concentration.
- Analysis: The sample solution is injected into the HPLC system, and the resulting chromatogram is analyzed to determine the retention time and peak area, which are used for identification and quantification against a standard.[\[6\]](#)[\[7\]](#)

Synthesis of Nandrolone Esters

Objective: To synthesize nandrolone esters, such as **nandrolone nonanoate**, from nandrolone.

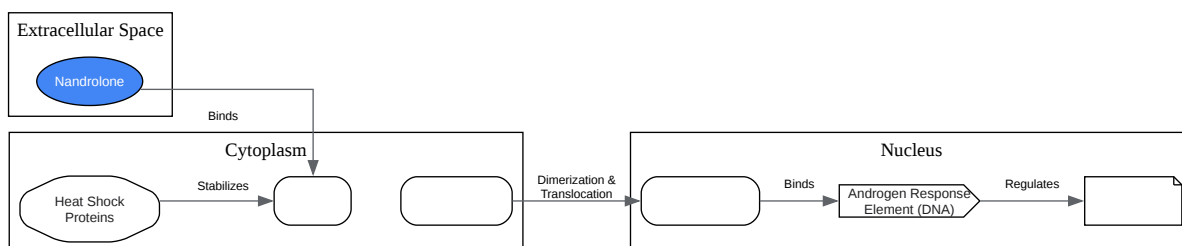
General Procedure:

- Nandrolone is dissolved in a suitable solvent (e.g., pyridine).
- The corresponding acyl chloride or anhydride (in this case, nonanoyl chloride or nonanoic anhydride) is added to the solution.
- The reaction mixture is stirred at a controlled temperature for a specific period to allow for the esterification reaction to complete.
- The product is then isolated and purified using techniques such as extraction, crystallization, and chromatography.[\[8\]](#)[\[9\]](#)

Mandatory Visualizations

Signaling Pathway of Nandrolone

Nandrolone, the active form of **nandrolone nonanoate**, exerts its biological effects primarily through the androgen receptor signaling pathway.

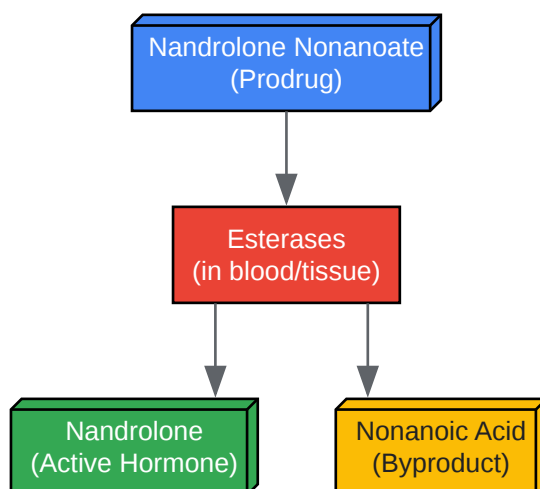


[Click to download full resolution via product page](#)

Caption: Androgen receptor signaling pathway for nandrolone.

Hydrolysis of Nandrolone Nonanoate

Nandrolone nonanoate is a prodrug that is hydrolyzed in the body to release the active nandrolone.

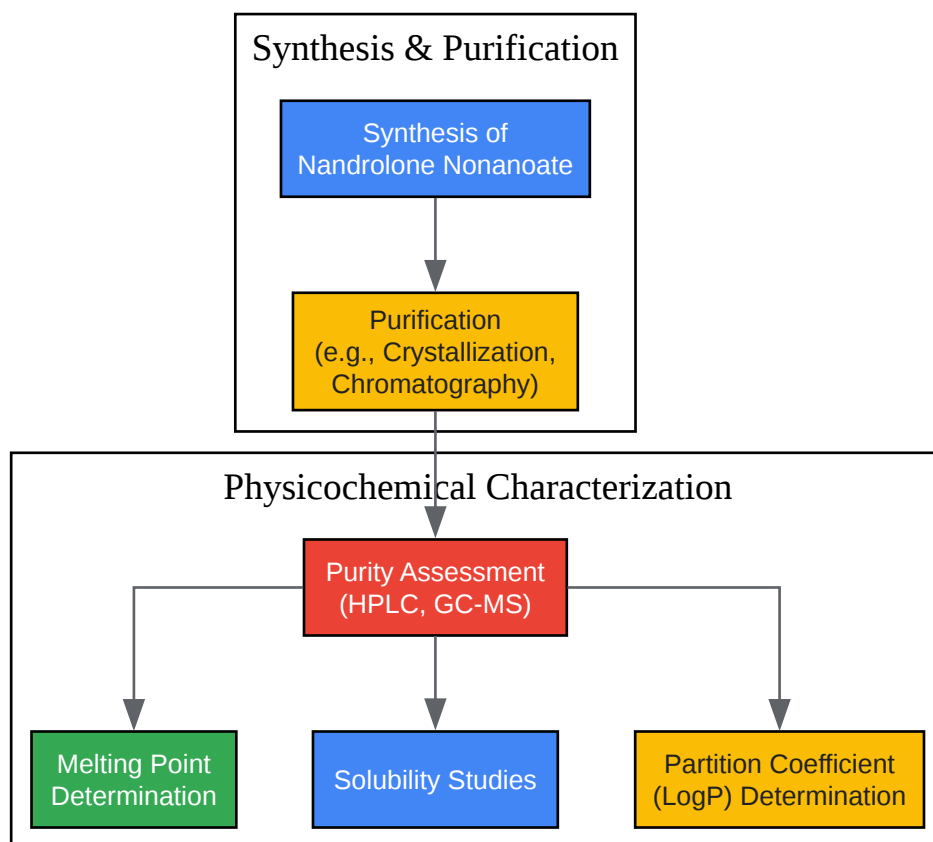


[Click to download full resolution via product page](#)

Caption: Enzymatic hydrolysis of **nandrolone nonanoate**.

Experimental Workflow for Physicochemical Characterization

A logical workflow for the physicochemical characterization of a steroid ester like **nandrolone nonanoate** is outlined below.



[Click to download full resolution via product page](#)

Caption: Workflow for physicochemical characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nandrolone | C₁₈H₂₆O₂ | CID 9904 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Nandrolone Decanoate | C₂₈H₄₄O₃ | CID 9677 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 360-70-3 CAS MSDS (Nandrolone Decanoate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. thinksrs.com [thinksrs.com]
- 5. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 6. ptfarm.pl [ptfarm.pl]
- 7. medipol.edu.tr [medipol.edu.tr]
- 8. Nandrolone synthesis - chemicalbook [chemicalbook.com]
- 9. CN103012529A - Method for synthesizing high-yield nandrolone - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Physicochemical Properties of Nandrolone Nonanoate: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15187656#physicochemical-properties-of-nandrolone-nonanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com